

Technical Guide: Physical Properties of 6-Fluoro-4-nitro-1H-indole

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Compound of Interest

Compound Name: 6-Fluoro-4-nitro-1H-indole

CAS No.: 1000340-83-9

Cat. No.: B1343721

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical and chemical properties of **6-Fluoro-4-nitro-1H-indole**, a heterocyclic compound of interest in medicinal chemistry and materials science. The information is compiled from available chemical databases and literature, presented for ease of use by professionals in research and development.

Core Physical and Chemical Data

6-Fluoro-4-nitro-1H-indole is a substituted indole, a class of compounds prevalent in bioactive molecules. The introduction of fluoro- and nitro- groups to the indole scaffold significantly modifies its electronic and steric properties, influencing its reactivity and potential biological activity.

General Properties

The fundamental physical and identifying properties of **6-Fluoro-4-nitro-1H-indole** are summarized below. The compound is commercially available as a dark brown powder.^[1]

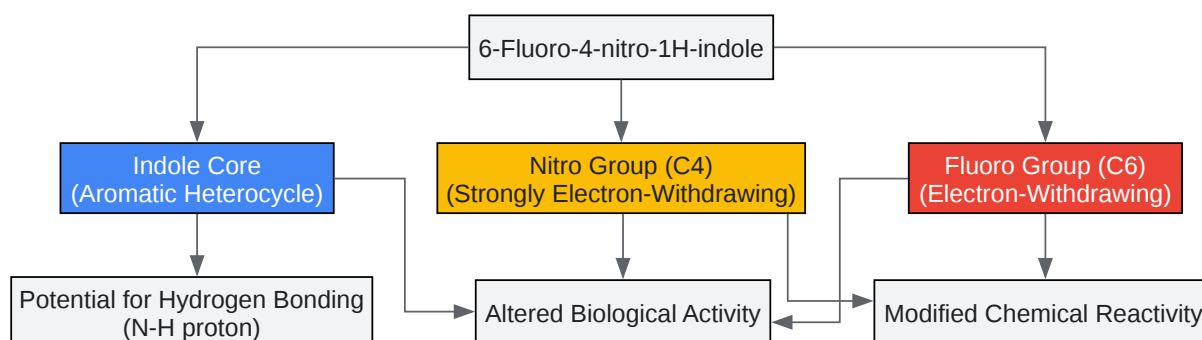
Property	Value	Source
CAS Number	1000340-83-9	[1][2]
Molecular Formula	C ₈ H ₅ FN ₂ O ₂	[1]
Molecular Weight	180.14 g/mol	[1]
Appearance	Dark brown powder	[1]
Purity	Typically ≥97%	[1]
IUPAC Name	6-fluoro-4-nitro-1H-indole	[1]

Solubility and Thermal Properties

Detailed experimental data for properties such as melting point, boiling point, and specific solvent solubility for **6-Fluoro-4-nitro-1H-indole** are not readily available in the public literature based on the conducted search. Generally, substituted indoles exhibit solubility in polar organic solvents like DMSO, DMF, and acetone.[3] Their solubility in water is expected to be low.

Structural Information and Logical Relationships

The structure of **6-Fluoro-4-nitro-1H-indole** consists of a bicyclic indole core, which is substituted with a fluorine atom at position 6 and a nitro group at position 4. This specific arrangement of functional groups dictates its chemical behavior.



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Figure 1: Structural components and their influence on the properties of **6-Fluoro-4-nitro-1H-indole**.

Experimental Protocols for Physical Property Determination

While specific experimental data for **6-Fluoro-4-nitro-1H-indole** is sparse, the following are standard, detailed methodologies for determining the key physical properties of solid organic compounds like it.

Melting Point Determination

The melting point is a critical indicator of purity. The procedure involves heating a small sample of the solid and observing the temperature range over which it transitions to a liquid.^[4]

Apparatus:

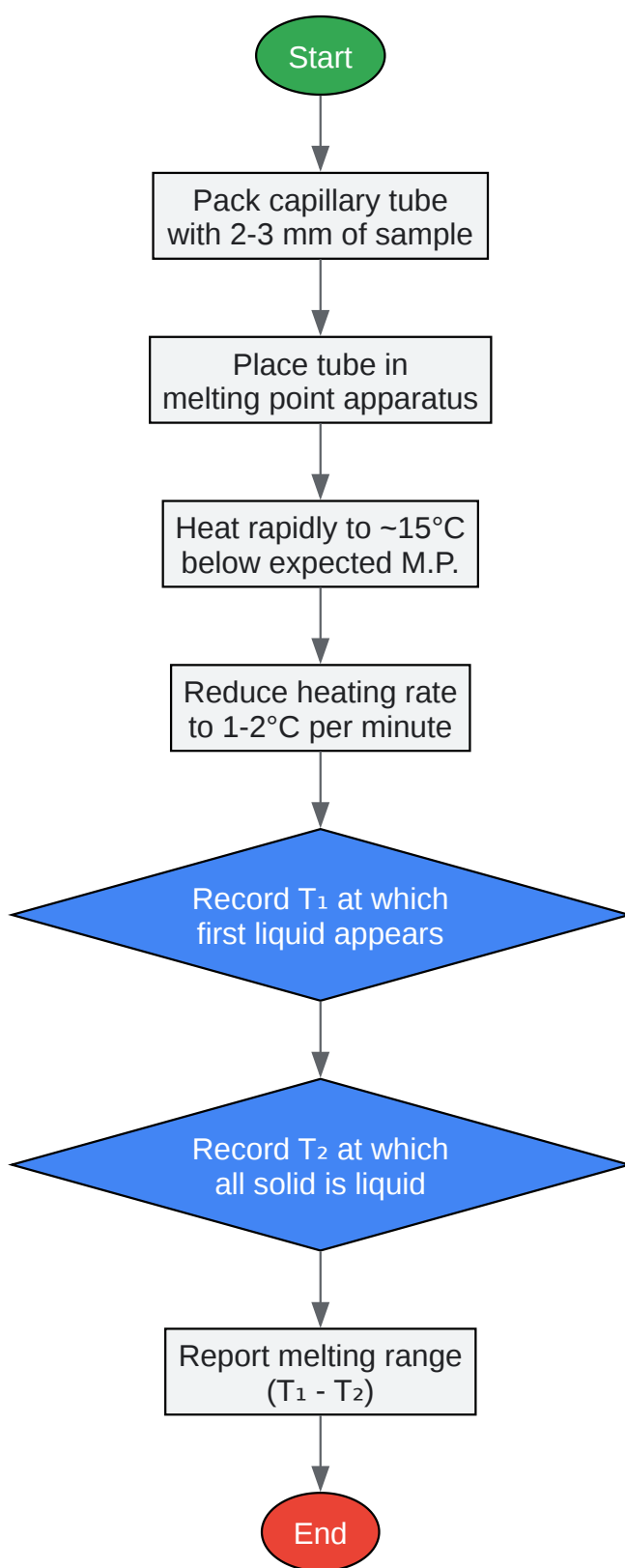
- Mel-Temp apparatus or similar melting point device
- Capillary tubes (sealed at one end)
- Thermometer or digital temperature probe
- Sample of the compound

Procedure:

- **Sample Preparation:** A small amount of the dry, powdered compound is packed into the bottom of a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point. Then, the heating rate is slowed to 1-2°C per minute to ensure thermal equilibrium.

- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.^[4] A pure compound typically exhibits a sharp melting range of 1-2°C.

The general workflow for this experimental procedure is outlined below.



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Figure 2: Workflow for determining the melting point of a solid organic compound.

Solubility Determination

Solubility is assessed by observing the dissolution of a solute in a given solvent. This property is crucial for selecting appropriate solvents for reactions, purification, and formulation.^{[5][6]}

Apparatus:

- Small test tubes
- Vortex mixer or stirring rod
- Graduated pipettes or droppers
- A selection of solvents (e.g., water, hexane, toluene, ethanol, acetone, DMSO)

Procedure:

- Sample Preparation: Place a small, measured amount (e.g., 10 mg) of the compound into a test tube.
- Solvent Addition: Add a measured volume (e.g., 1 mL) of the chosen solvent to the test tube.^[7]
- Mixing: Vigorously mix the contents using a vortex mixer or by stirring for a set period (e.g., 1-2 minutes).
- Observation: Visually inspect the mixture.
 - Soluble: The solid completely disappears, forming a clear solution.
 - Partially Soluble: Some solid remains, but a noticeable amount has dissolved.
 - Insoluble: The solid does not appear to dissolve at all.
- Heating (Optional): If the compound is insoluble at room temperature, the mixture can be gently heated to determine if solubility increases with temperature. Observe if the compound precipitates upon cooling.

Spectral Data

Specific ^1H NMR, ^{13}C NMR, IR, or Mass Spectrometry data for **6-Fluoro-4-nitro-1H-indole** were not found in the surveyed literature. For novel or less-common compounds, this data must typically be generated experimentally after synthesis. The expected ^1H NMR spectrum would show characteristic signals for the indole ring protons, with chemical shifts influenced by the electron-withdrawing effects of the fluoro and nitro substituents.

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References

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